

A Comparative Guide to Norprogesterone Metabolism Across Species

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Compound of Interest

Compound Name: Norprogesterone

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This guide provides a comprehensive cross-species comparison of the metabolism of **norprogesterone**, a synthetic progestin. Understanding the metabolic fate of **norprogesterone** in different species is crucial for preclinical drug development and the extrapolation of toxicological and pharmacological data to humans. This document summarizes key quantitative data, details relevant experimental protocols, and visualizes the metabolic pathways. For the purpose of this guide, data on norethisterone (norethindrone), a closely related and extensively studied 19-norprogestogen, is used as a surrogate for **norprogesterone** due to the limited availability of data on **norprogesterone** itself.

Cross-Species Comparison of Norprogesterone (Norethisterone) Metabolism

The metabolism of norethisterone varies significantly across different species, primarily due to differences in the expression and activity of metabolic enzymes. The main metabolic pathways include A-ring reduction, hydroxylation, and conjugation.

Table 1: Major Metabolites of Norethisterone Identified in Various Species

Metabolite	Human	Monkey (Rhesus)	Dog (Beagle)	Rat	Mouse
A-Ring Reduced Metabolites					
5 α - Dihydroneot histerone	Major[1][2]	Identified	Identified	Major[1][3]	Likely
3 α ,5 α - Tetrahydronor ethisterone	Major[1][4]	Identified	Identified	Major (37.1% in vagina, 26.9% in uterus)[3]	Identified[5]
3 β ,5 α - Tetrahydronor ethisterone	Identified[1]	Identified	Identified	Identified[3]	Identified
Hydroxylated Metabolites					
Various hydroxylated metabolites	Identified[6]	Identified	Identified	Identified	Likely
Aromatized Metabolite					
Ethinylestradi ol	Minor, but significant[7] [8][9]	-	-	-	-
Conjugated Metabolites					
Glucuronide conjugates	Major in urine[10]	-	-	Major[11]	-
Sulfate conjugates	Major in plasma[4][10]	-	-	Minor[11]	-

Note: A "-" indicates that specific data was not readily available in the searched literature. "Likely" indicates that based on general metabolic pathways, the presence of this metabolite is probable but not explicitly confirmed in the cited sources for that species.

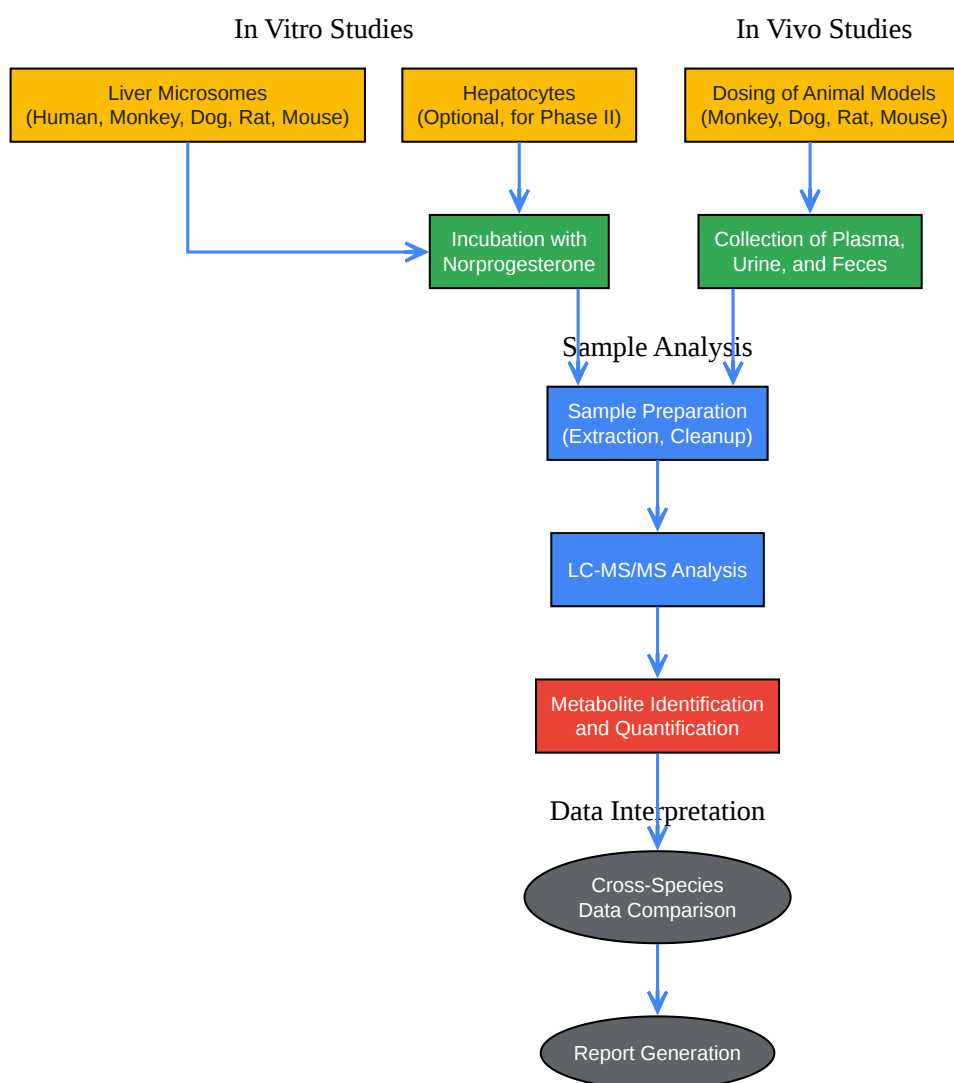
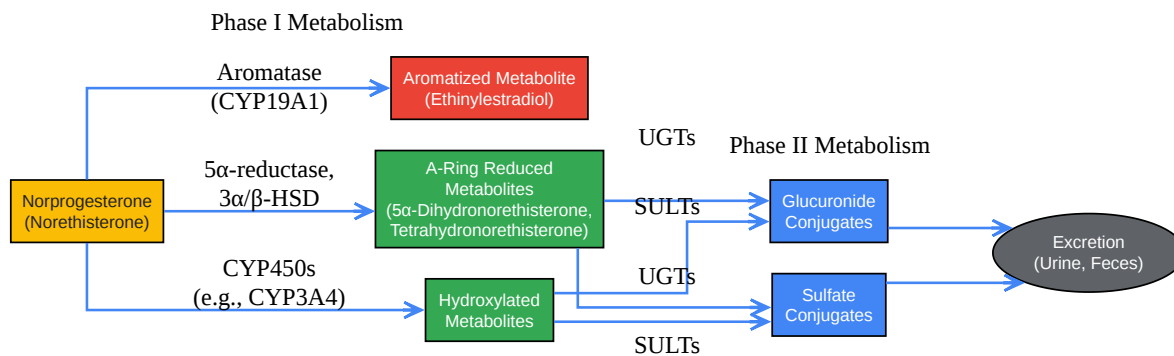
Table 2: Key Enzymes Involved in Norethisterone Metabolism

Enzyme Family	Human	Monkey	Dog	Rat	Mouse
Cytochrome P450 (CYP)	CYP3A4 (major), CYP2C9, CYP2C19[6]	CYP3A homologues likely involved	CYP3A homologues likely involved	CYP3A homologues likely involved	CYP3A homologues likely involved
	[12]				
Reductases	5α-reductase, 3α/β-hydroxysteroid dehydrogenases[3]	5α-reductase, 3α/β-hydroxysteroid dehydrogenases	5α-reductase, 3α/β-hydroxysteroid dehydrogenases	5α-reductase, 3α/β-hydroxysteroid dehydrogenases[3]	5α-reductase, 3α/β-hydroxysteroid dehydrogenases
Sulfotransferases (SULTs)	Present	Present	Present	Present	Present
UDP-Glucuronosyltransferases (UGTs)	Present	Present	Present	Present	Present

Note: The involvement of specific enzyme homologues in monkey, dog, rat, and mouse is inferred from the known roles of these enzyme families in steroid metabolism across mammals.

Metabolic Pathways of Norprogesterone (Norethisterone)

The metabolism of norethisterone is a complex process involving multiple enzymatic reactions. The primary pathways are summarized in the diagram below.



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References

- 1. Estrogenic actions of norethisterone and its A-ring reduced metabolites. Induction of in vitro uterine sensitivity to serotonin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Stereospecificity of the intracellular binding of norethisterone and its A-ring reduced metabolites - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Metabolism of norethisterone and norethisterone derivatives in rat uterus, vagina, and aorta - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Accumulation of norethindrone and individual metabolites in human plasma during short- and long-term administration of a contraceptive dosage - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Identification of the human cytochrome P450 enzymes involved in the in vitro biotransformation of lynestrenol and norethindrone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Aromatization of norethindrone to ethinyl estradiol by human placental microsomes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. academic.oup.com [academic.oup.com]
- 9. researchgate.net [researchgate.net]
- 10. The metabolic clearance rate and urinary excretion of oral contraceptive drugs. I. Norethindrone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. THE METABOLISM OF PROGESTERONE BY ANIMAL TISSUES IN VITRO. SEX AND SPECIES DIFFERENCES IN CONJUGATE FORMATION DURING THE METABOLISM OF (4-14C)PROGESTERONE BY LIVER HOMOGENATES - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
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